

Key characteristics of 4-Bromo-2,5-dichlorophenyl chloroformate

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Compound of Interest

Compound Name: 4-Bromo-2,5-dichlorophenyl
chloroformate

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An In-Depth Technical Guide to **4-Bromo-2,5-dichlorophenyl chloroformate**: Synthesis, Reactivity, and Applications in Modern Drug Discovery

Abstract

4-Bromo-2,5-dichlorophenyl chloroformate is a highly reactive, halogenated aromatic compound of significant interest to the fields of organic synthesis and medicinal chemistry. As a specialized chemical intermediate, its principal utility lies in its ability to introduce the 4-bromo-2,5-dichlorophenoxy carbonyl group to a variety of nucleophiles. This functionalization is particularly relevant in drug development for the synthesis of novel carbamates, carbonates, and other derivatives for structure-activity relationship (SAR) studies. The presence of multiple halogen atoms on the phenyl ring provides a unique electronic and steric profile, potentially influencing the biological activity, metabolic stability, and pharmacokinetic properties of the resulting molecules. This guide provides a comprehensive overview of the physicochemical properties, synthesis, characteristic reactivity, and potential applications of **4-Bromo-2,5-dichlorophenyl chloroformate**, with a focus on providing field-proven insights and detailed experimental protocols for researchers and scientists in drug development.

Physicochemical and Structural Characteristics

4-Bromo-2,5-dichlorophenyl chloroformate (CAS No. 1697701-09-9) is a trifunctionalized benzene derivative. The core structure consists of a phenyl ring substituted with a bromine atom and two chlorine atoms, in addition to the highly reactive chloroformate moiety.

The strategic placement of these halogen atoms significantly influences the reactivity of the chloroformate group. The electron-withdrawing nature of the chlorine and bromine atoms enhances the electrophilicity of the carbonyl carbon, making it highly susceptible to nucleophilic attack. This increased reactivity is a key characteristic that synthetic chemists can leverage.

Table 1: Physicochemical Properties of **4-Bromo-2,5-dichlorophenyl chloroformate** and Related Analogues

Property	4-Bromo-2,5-dichlorophenyl chloroformate	4-Bromophenyl chloroformate[1]	4-Chlorophenyl chloroformate[2]
CAS Number	1697701-09-9[3]	7693-44-9	7693-45-0
Molecular Formula	C ₇ H ₂ BrCl ₃ O ₂ [3]	C ₇ H ₄ BrClO ₂	C ₇ H ₄ Cl ₂ O ₂
Molecular Weight	304.35 g/mol [3]	235.46 g/mol	191.01 g/mol
Physical Form	Not explicitly documented; likely a liquid or low-melting solid	Liquid or Low Melting Solid	Solid
Boiling Point	Data not available	118 °C at 16 hPa (12 mmHg)	100-102 °C at 12 mmHg
Density	Data not available	1.648 g/mL	~1.41 g/mL
Solubility	Soluble in aprotic organic solvents (e.g., DCM, THF, Ethyl Acetate)	Soluble in organic solvents	Soluble in organic solvents

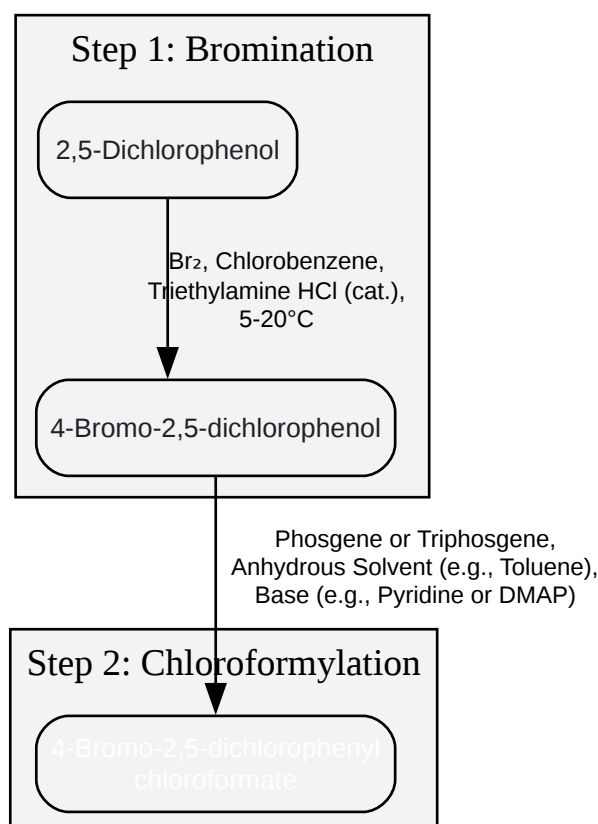
Synthesis and Purification

The synthesis of **4-Bromo-2,5-dichlorophenyl chloroformate** is typically achieved in a two-step process starting from 2,5-dichlorophenol. The first step involves the regioselective bromination of the phenol, followed by the conversion of the resulting 4-bromo-2,5-dichlorophenol to the target chloroformate.

Step 1: Synthesis of 4-Bromo-2,5-dichlorophenol

The synthesis of the key intermediate, 4-bromo-2,5-dichlorophenol, is well-documented in patent literature. It involves the electrophilic bromination of 2,5-dichlorophenol. The presence of a catalyst, such as a tertiary amine salt, can improve the yield and regioselectivity of the reaction.[4]

Diagram 1: Synthesis Pathway for **4-Bromo-2,5-dichlorophenyl chloroformate**



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Caption: Two-step synthesis of the target compound from 2,5-dichlorophenol.

Experimental Protocol: Synthesis of 4-Bromo-2,5-dichlorophenol^[4]

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, dissolve 81.5 g (0.5 mol) of 2,5-dichlorophenol in 120 g of chlorobenzene.
- **Catalyst Addition:** Add 4.1 g (0.03 mol) of triethylamine hydrochloride to the solution. The use of this catalyst is crucial for minimizing the formation of the undesired 6-bromo isomer.
- **Cooling:** Cool the reaction mixture to 5°C using an ice bath.
- **Bromination:** Add 80.0 g (0.5 mol) of bromine dropwise via the dropping funnel over 3 hours. It is imperative to maintain the reaction temperature between 5°C and 8°C during the addition to ensure high regioselectivity. An evolution of hydrogen bromide gas will be observed.
- **Reaction Completion:** After the addition is complete, allow the reaction mixture to warm to 15-20°C and stir for an additional hour.
- **Work-up:** The solvent is removed under reduced pressure (in vacuo) to yield the crude product. The product is typically of high purity (ca. 94-98%) and can often be used in the next step without further purification.

Step 2: Synthesis of 4-Bromo-2,5-dichlorophenyl chloroformate

The conversion of the synthesized phenol to the corresponding chloroformate is a standard transformation that requires a phosgene source. Due to the high toxicity of phosgene gas, a safer alternative such as triphosgene (bis(trichloromethyl) carbonate) is often preferred in a laboratory setting.

Experimental Protocol: Synthesis of **4-Bromo-2,5-dichlorophenyl chloroformate**

- **Reaction Setup:** In a fume hood, equip a dry three-necked round-bottom flask with a magnetic stirrer, a dropping funnel, a condenser with a gas outlet connected to a scrubber

(containing aqueous sodium hydroxide solution), and a nitrogen inlet.

- **Reagent Charging:** Under a nitrogen atmosphere, charge the flask with a solution of 4-bromo-2,5-dichlorophenol (1.0 equiv) in an anhydrous aprotic solvent such as toluene or dichloromethane.
- **Phosgene Source:** In a separate flask, prepare a solution of triphosgene (0.35-0.40 equiv) in the same anhydrous solvent.
- **Reaction:** Add the triphosgene solution dropwise to the stirred solution of the phenol at 0°C. A catalytic amount of N,N-dimethylformamide (DMF) or a stoichiometric amount of a non-nucleophilic base like pyridine can be used to facilitate the reaction.
- **Monitoring:** The reaction progress can be monitored by thin-layer chromatography (TLC) or by the cessation of gas evolution.
- **Work-up and Purification:** Upon completion, the reaction mixture is carefully concentrated under reduced pressure to remove the solvent and any volatile byproducts. The crude product can be purified by vacuum distillation or column chromatography on silica gel, though for many applications, the crude material may be of sufficient purity.

Spectroscopic Characterization (Predicted)

While experimental spectra for **4-Bromo-2,5-dichlorophenyl chloroformate** are not widely available, its spectral characteristics can be reliably predicted based on its structure and data from its precursors and analogues.

Table 2: Predicted Spectroscopic Data for **4-Bromo-2,5-dichlorophenyl chloroformate**

Technique	Predicted Features
^1H NMR	Two singlets (or two doublets with a very small meta-coupling) in the aromatic region (δ 7.0-8.0 ppm). The chemical shifts will be influenced by the deshielding effects of the halogen and chloroformate groups. The expected signals would correspond to the protons at C-3 and C-6 of the phenyl ring.
^{13}C NMR	A signal for the carbonyl carbon of the chloroformate group is expected in the range of δ 145-155 ppm. Six distinct signals are expected for the aromatic carbons, with their chemical shifts determined by the substitution pattern of the halogens and the oxygen of the chloroformate.
IR Spectroscopy	A strong, characteristic carbonyl ($\text{C}=\text{O}$) stretching band for the chloroformate group is expected in the region of $1775\text{-}1800\text{ cm}^{-1}$. C-O stretching bands and aromatic C-H and C=C stretching bands will also be present.
Mass Spectrometry	The mass spectrum will show a characteristic isotopic pattern for the molecular ion due to the presence of one bromine and three chlorine atoms. Fragmentation would likely involve the loss of the chlorine atom from the chloroformate group, followed by the loss of carbon dioxide.

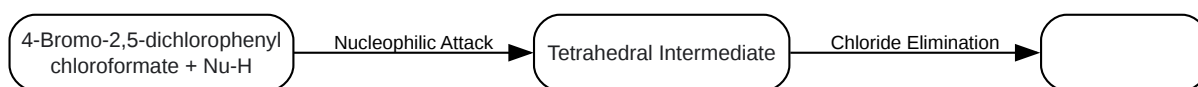
Chemical Reactivity and Mechanistic Insights

The chemistry of **4-Bromo-2,5-dichlorophenyl chloroformate** is dominated by the high reactivity of the chloroformate group, which behaves as an excellent acylating agent.^[5]

Nucleophilic Acyl Substitution

The primary reaction pathway for this compound is nucleophilic acyl substitution at the carbonyl carbon. A wide range of nucleophiles, including amines, alcohols, and thiols, can readily displace the chloride leaving group.

Diagram 2: General Reaction Mechanism with Nucleophiles



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Caption: Nucleophilic acyl substitution mechanism of the chloroformate.

The electron-withdrawing substituents on the phenyl ring make the phenoxy group a better leaving group compared to an alkoxy group in an alkyl chloroformate, further enhancing the reactivity. These reactions are typically carried out in the presence of a non-nucleophilic base, such as pyridine or triethylamine, to neutralize the hydrochloric acid byproduct.

Applications in Drug Development and Organic Synthesis

The primary application of **4-Bromo-2,5-dichlorophenyl chloroformate** in drug development is as a reagent for introducing the 4-bromo-2,5-dichlorophenoxy carbonyl moiety into a molecule of interest. This is most commonly achieved through the formation of carbamates from primary or secondary amines.

The carbamate linkage is a key structural motif in a wide range of pharmaceuticals due to its stability and ability to act as a hydrogen bond donor and acceptor. The introduction of the heavily halogenated phenyl group can be used to probe SAR, as the halogens can influence:

- **Lipophilicity:** Affecting cell membrane permeability and oral absorption.
- **Metabolic Stability:** Halogenation can block sites of oxidative metabolism.
- **Binding Interactions:** Halogen atoms can participate in halogen bonding, a non-covalent interaction that can enhance binding affinity to a biological target.

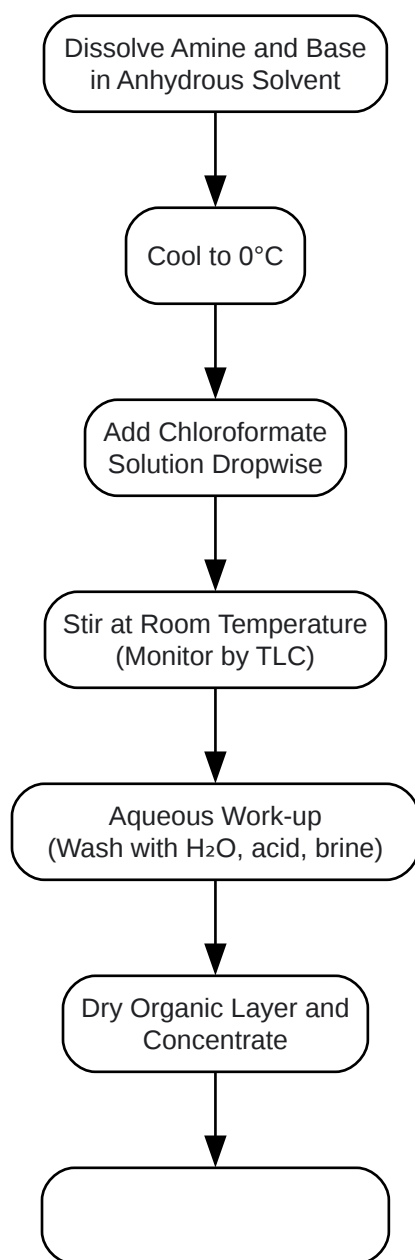
Synthesis of Carbamate Derivatives

The reaction of **4-Bromo-2,5-dichlorophenyl chloroformate** with an amine provides a straightforward route to novel carbamate derivatives.

Experimental Protocol: General Procedure for Carbamate Synthesis

- **Reaction Setup:** In a round-bottom flask under a nitrogen atmosphere, dissolve the amine (1.0 equiv) in an anhydrous solvent such as dichloromethane or tetrahydrofuran.
- **Base Addition:** Add a non-nucleophilic base, such as triethylamine (1.2 equiv) or pyridine (1.2 equiv), to the amine solution.
- **Cooling:** Cool the mixture to 0°C in an ice bath.
- **Chloroformate Addition:** Slowly add a solution of **4-Bromo-2,5-dichlorophenyl chloroformate** (1.1 equiv) in the same anhydrous solvent to the stirred amine solution.
- **Reaction:** Allow the reaction to warm to room temperature and stir for 2-16 hours, monitoring the progress by TLC.
- **Work-up:** Upon completion, the reaction mixture is typically washed with water, dilute aqueous acid (e.g., 1M HCl) to remove excess base, and brine. The organic layer is then dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and concentrated under reduced pressure.
- **Purification:** The crude carbamate product can be purified by column chromatography on silica gel or by recrystallization.

Diagram 3: Workflow for Carbamate Synthesis and Purification



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Caption: A typical experimental workflow for synthesizing carbamates.

Safety, Handling, and Storage

4-Bromo-2,5-dichlorophenyl chloroformate is a reactive and potentially hazardous chemical that should be handled with appropriate safety precautions. While a specific safety data sheet (SDS) is not widely available, the hazard profile can be inferred from its precursor and related chloroformates.

- **Toxicity:** Assumed to be toxic if swallowed, in contact with skin, or if inhaled. Chloroformates are corrosive and can cause severe skin burns and eye damage.[1]
- **Reactivity:** Reacts with water and other nucleophiles. It should be handled under anhydrous conditions to prevent decomposition.
- **Handling:** All manipulations should be carried out in a well-ventilated chemical fume hood. Personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, is mandatory.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as water, bases, and strong oxidizing agents. The container should be tightly sealed, and it is often recommended to store under an inert atmosphere (e.g., nitrogen or argon).

Conclusion

4-Bromo-2,5-dichlorophenyl chloroformate is a valuable, albeit specialized, reagent for organic synthesis and drug discovery. Its high reactivity, driven by the electrophilic chloroformate group and the electron-withdrawing nature of the halogenated phenyl ring, allows for the efficient synthesis of a variety of derivatives. For medicinal chemists, it serves as a tool to introduce a unique structural moiety that can be used to systematically probe structure-activity relationships, with the potential to enhance the potency, selectivity, and pharmacokinetic properties of drug candidates. While specific data for this compound is limited, its properties and reactivity can be reliably understood from the well-established principles of chloroformate chemistry and data from analogous compounds. Proper handling and storage procedures are essential due to its reactive and hazardous nature.

References

- PubChem. (n.d.). 4-Bromo-2,5-dichlorophenol. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (n.d.). 4-Chlorophenyl chloroformate Properties. CompTox Chemicals Dashboard. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). US6133473A - Synthesis of carbamate compounds.
- Google Patents. (n.d.). GB2044246A - Process for producing 4-bromo- 2,5-dichlorophenol.

- PubChem. (n.d.). 4-Chlorophenyl chloroformate. Retrieved from [[Link](#)]
- Google Patents. (n.d.). US4223166A - Process for producing 4-bromo-2-chlorophenols.
- Rodrigues, F. A., et al. (2015). Organic Carbamates in Drug Design and Medicinal Chemistry. ACS Medicinal Chemistry Letters, 6(3), 246–251. [[Link](#)]
- El-Hiti, G. A., et al. (2018). Methyl N-(2-bromo-4-chlorophenyl)carbamate. IUCrData, 3(2), x180054. [[Link](#)]
- Patsnap. (n.d.). Phenyl chloroformate patented technology retrieval search results. Eureka. Retrieved from [[Link](#)]

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- 1. 4-Bromophenyl chloroformate, 95+% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 2. CompTox Chemicals Dashboard [comptox.epa.gov]
- 3. 1697701-09-9|4-Bromo-2,5-dichlorophenyl chloroformate|BLD Pharm [bldpharm.com]
- 4. GB2044246A - Process for producing 4-bromo- 2,5-dichlorophenol - Google Patents [patents.google.com]
- 5. fishersci.com [fishersci.com]
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